

Solubility of 3-Ethylbenzoic Acid in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3-Ethylbenzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of **3-ethylbenzoic acid** in various organic solvents. Due to the limited availability of precise quantitative solubility data in publicly accessible literature, this document focuses on providing established qualitative solubility information and comprehensive, generalized experimental protocols for determining the solubility of **3-ethylbenzoic acid**. These methodologies are fundamental for research and development activities, particularly in fields such as drug formulation and chemical process design.

Physicochemical Properties of 3-Ethylbenzoic Acid

3-Ethylbenzoic acid is an aromatic carboxylic acid with the chemical formula $C_9H_{10}O_2$ and a molecular weight of 150.17 g/mol ^[1]. Its structure consists of a benzene ring substituted with a carboxyl group and an ethyl group at the meta position.

Table 1: Physicochemical Properties of **3-Ethylbenzoic Acid**

Property	Value	Reference
CAS Number	619-20-5	[2]
Molecular Formula	C ₉ H ₁₀ O ₂	[1][2]
Molecular Weight	150.17 g/mol	[1]
Melting Point	47 °C	
Boiling Point	278.7 °C at 760 mmHg	
Density	1.114 g/cm ³	
pKa	4.27±0.10 (Predicted)	[2]

Solubility Data

Currently, detailed quantitative solubility data for **3-ethylbenzoic acid** across a wide range of organic solvents and temperatures is not extensively documented in readily available scientific literature. However, qualitative solubility information has been reported.

Table 2: Qualitative Solubility of **3-Ethylbenzoic Acid** in Selected Solvents

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	[1][2]
Methanol	Slightly Soluble	[1][2]
Water	Poorly Soluble	[1]

The solubility of benzoic acid and its derivatives is influenced by factors such as the polarity of the solvent, temperature, and the potential for hydrogen bonding.[3] For instance, benzoic acid itself is readily soluble in organic solvents like benzene, carbon tetrachloride, acetone, and alcohols.[3] It can be inferred that **3-ethylbenzoic acid**, due to its structural similarity, will exhibit comparable solubility trends. The ethyl group may slightly increase its solubility in nonpolar solvents compared to benzoic acid.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data, the following are detailed methodologies for the experimental determination of the solubility of **3-ethylbenzoic acid**.

Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the solubility of a solid in a liquid.^{[4][5]} It relies on the direct measurement of the mass of the solute dissolved in a known mass of a saturated solution.

3.1.1. Materials and Equipment

- **3-Ethylbenzoic acid** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath
- Isothermal filtration apparatus (e.g., syringe filters with compatible membranes)
- Drying oven
- Glass vials with airtight seals
- Spatula and weighing paper

3.1.2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **3-ethylbenzoic acid** to a known volume of the chosen organic solvent in a sealed glass vial. The presence of undissolved solid is crucial to ensure saturation.
 - Place the vial in a thermostatic shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period to allow the system to reach equilibrium. The time required for equilibrium should be determined experimentally (e.g., by taking

measurements at different time points until the concentration remains constant).

- Sample Collection and Filtration:
 - Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully withdraw a known mass of the clear supernatant (the saturated solution) using a pre-weighed, airtight syringe. It is critical to perform this step at the equilibrium temperature to avoid precipitation.
 - Filter the collected supernatant through a syringe filter that is compatible with the organic solvent to remove any remaining solid particles.
- Solvent Evaporation and Mass Determination:
 - Transfer the filtered saturated solution to a pre-weighed, clean, and dry container.
 - Evaporate the solvent under controlled conditions (e.g., in a fume hood at room temperature or in a vacuum oven at a temperature below the melting point of **3-ethylbenzoic acid**) until the solute is completely dry.
 - Once a constant weight of the dried solute is achieved, record the final mass.

3.1.3. Calculation of Solubility

The solubility can be expressed in various units, such as grams of solute per 100 g of solvent or mole fraction.

- Solubility (g/100 g solvent):
 - Mass of dissolved **3-ethylbenzoic acid** = (Mass of container with dried solute) - (Mass of empty container)
 - Mass of solvent = (Mass of saturated solution) - (Mass of dissolved **3-ethylbenzoic acid**)
 - Solubility = (Mass of dissolved **3-ethylbenzoic acid** / Mass of solvent) * 100

UV-Vis Spectrophotometric Method

This method is suitable for compounds that absorb ultraviolet or visible light and offers a high degree of sensitivity and accuracy. It involves creating a calibration curve to relate absorbance to concentration.

3.2.1. Materials and Equipment

- **3-Ethylbenzoic acid** (high purity)
- Selected organic solvent (UV-grade)
- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- Analytical balance (± 0.0001 g)
- Thermostatic shaker or water bath
- Isothermal filtration apparatus

3.2.2. Procedure

- Determination of Maximum Wavelength (λ_{max}):
 - Prepare a dilute solution of **3-ethylbenzoic acid** in the chosen solvent.
 - Scan the solution using the UV-Vis spectrophotometer over a relevant wavelength range to determine the wavelength of maximum absorbance (λ_{max}). For benzoic acid in various organic solvents, the λ_{max} is typically in the UV region.^[6]
- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a series of standard solutions of **3-ethylbenzoic acid** of known concentrations in the selected solvent by serial dilution of a stock solution.
 - Measure the absorbance of each standard solution at the predetermined λ_{max} .

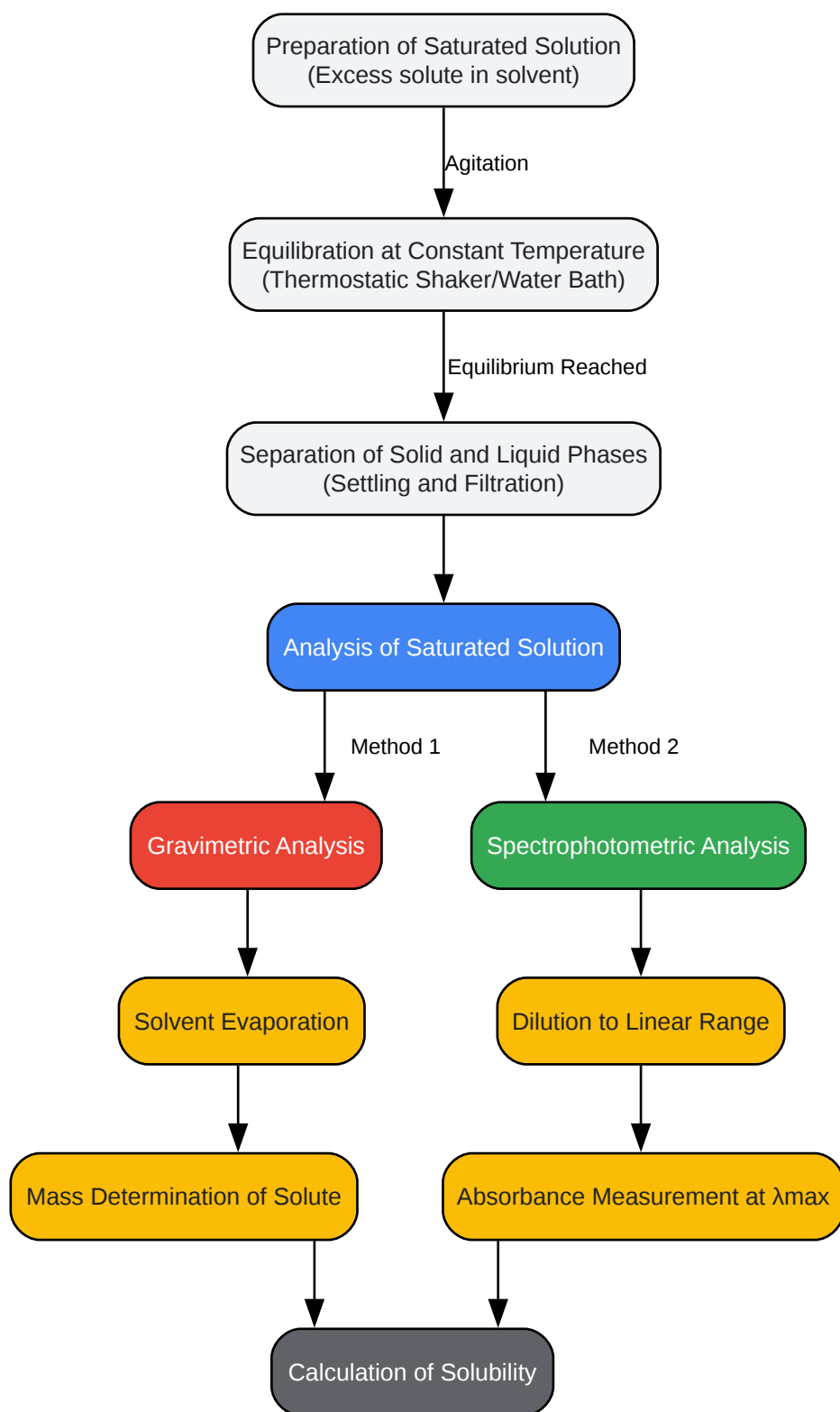
- Plot a calibration curve of absorbance versus concentration. The plot should be linear and follow the Beer-Lambert law.
- Preparation and Analysis of Saturated Solution:
 - Prepare a saturated solution of **3-ethylbenzoic acid** in the organic solvent at a specific temperature as described in the gravimetric method (Section 3.1.2, step 1).
 - After reaching equilibrium, withdraw a sample of the clear supernatant and filter it.
 - Carefully dilute a known volume of the saturated solution with the same solvent to a concentration that falls within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .

3.2.3. Calculation of Solubility

- Use the equation of the line from the calibration curve ($y = mx + c$, where y is absorbance, x is concentration, m is the slope, and c is the y-intercept) to determine the concentration of the diluted solution.
- Calculate the concentration of the original saturated solution by accounting for the dilution factor.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of solubility using either the gravimetric or spectrophotometric method.



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Caption: General workflow for experimental solubility determination.

Conclusion

While quantitative solubility data for **3-ethylbenzoic acid** in a wide array of organic solvents remains to be comprehensively published, this guide provides the essential qualitative information and detailed experimental protocols necessary for researchers to determine this critical parameter. The gravimetric and UV-Vis spectrophotometric methods described are robust and widely applicable for generating reliable solubility data. Accurate solubility information is paramount for the successful design of crystallization processes, formulation development, and other applications in the chemical and pharmaceutical industries.

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